

WAY 100635-d11 Hydrochloride: Stability, Storage, and Handling Guide[1]

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Compound of Interest

Compound Name: WAY 100635-d11 Hydrochloride

CAS No.: 1329656-80-5

Cat. No.: B1147403

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Executive Summary

WAY 100635-d11 hydrochloride is a highly specialized, isotopically labeled internal standard used primarily in the quantitative analysis of WAY 100635 via Liquid Chromatography-Mass Spectrometry (LC-MS).[1] As a deuterated analog of the potent 5-HT1A receptor antagonist, its utility relies entirely on its isotopic purity and chemical integrity.[1]

This guide addresses the critical stability challenges inherent to this compound: acid-catalyzed amide hydrolysis (exacerbated by the HCl salt form) and isotopic integrity.[1] Unlike standard reagents, the "d11" labeling (located on the cyclohexyl ring) introduces specific mass-shift considerations for retention time analysis but remains chemically robust against exchange under neutral conditions.

Core Recommendation: Store the solid hydrochloride salt at -20°C or below, strictly desiccated and protected from light. Solutions are inherently unstable; prepare immediately prior to use or store at -80°C in anhydrous DMSO under inert gas for no more than 6 months.[1]

Physicochemical Profile

Feature	Specification	Technical Note
Compound Name	WAY 100635-d11 Hydrochloride	N-[2-[4-(2-methoxyphenyl)-1-piperazinyl]ethyl]-N-(2-pyridinyl)cyclohexanecarboxamide-d11 HCl
Molecular Formula	$C_{25}H_{23}D_{11}N_4O_2$ ^[1] · HCl	The "d11" refers to the perdeuterated cyclohexyl ring (C ₆ D ₁₁).
Salt Form	Hydrochloride (HCl)	Critical: The HCl salt is acidic. ^{[1][2]} In the presence of moisture, this acidity accelerates amide hydrolysis.
Solubility	Water (~50 mM), DMSO (~100 mM), Ethanol (~25 mM)	Soluble in protic and aprotic solvents, but stability varies drastically by solvent choice. ^[1]
Hygroscopicity	High	The salt form readily absorbs atmospheric moisture, initiating degradation. ^[1]

Stability Mechanisms & Degradation Pathways^[1]

Primary Failure Mode: Acid-Catalyzed Amide Hydrolysis

The structural weak point of WAY 100635 is the amide bond connecting the cyclohexyl ring to the pyridine-piperazine scaffold.

- Mechanism: The hydrochloride salt provides an intrinsic source of protons (). Upon exposure to moisture (even trace amounts in "dry" solvents), the carbonyl oxygen becomes protonated, making the carbonyl carbon highly electrophilic.^[1] Water attacks this carbon, leading to cleavage.^[1]
- Result: The molecule splits into Cyclohexanecarboxylic acid-d11 and the amine metabolite WAY 100634.^[1] This destroys the internal standard's utility.

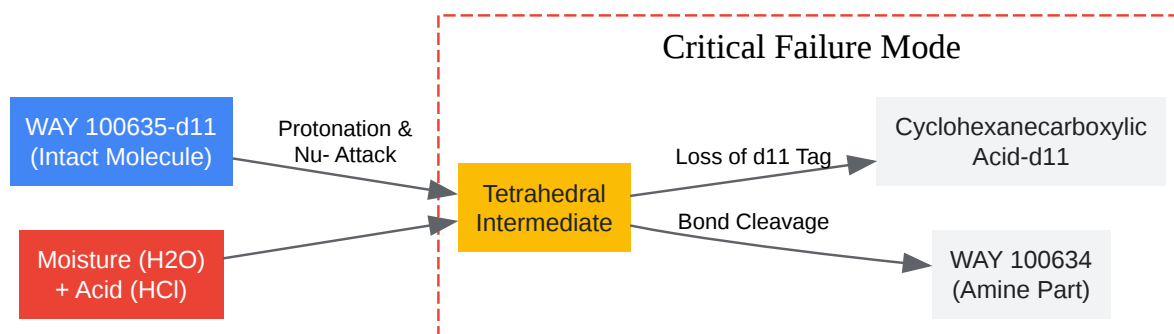
Deuterium Stability (Isotopic Exchange)[1]

- Risk Assessment: Low to Moderate.[1]
- Location: The 11 deuterium atoms are located on the aliphatic cyclohexane ring. Carbon-Deuterium (C-D) bonds on aliphatic rings are generally non-exchangeable under standard storage conditions.[1]
- Exception: Extreme pH (strong acid/base) or metabolic conditions could induce scrambling, but in a storage context, the primary risk is the loss of the d11-tag via the hydrolysis described above, not the exchange of individual D atoms.

Photodegradation & Oxidation

The piperazine and pyridine rings are electron-rich systems susceptible to photo-oxidation.[1]
Exposure to UV/visible light can lead to N-oxide formation or ring cleavage products.[1]

Visualization: Degradation Logic



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Caption: Mechanism of acid-catalyzed hydrolysis, the primary degradation pathway for WAY 100635-d11 HCl.

Storage Protocols

Solid State Storage (Long-Term)[1]

- Temperature: -20°C is mandatory. -80°C is preferred for storage exceeding 1 year.[1]

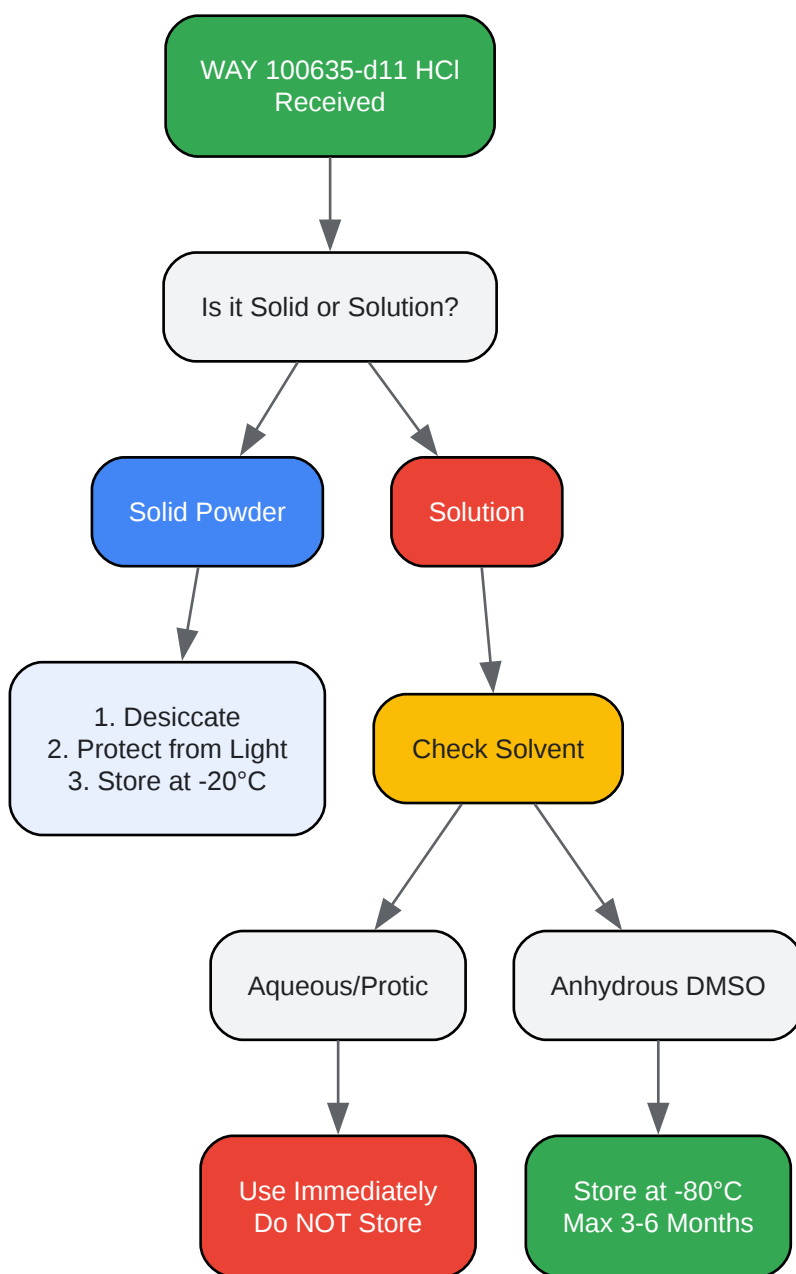
- Atmosphere: Store under Argon or Nitrogen.[1] The vial must be tightly sealed with parafilm or a crimped cap.
- Desiccation: Place the vial inside a secondary container (e.g., a Falcon tube or jar) containing active desiccant (silica gel or Drierite).[1] This creates a double barrier against moisture.[1]

Solution State Storage (Working Standards)

Rule of Thumb: Solutions are chemically unstable. Avoid storing them unless absolutely necessary.[1]

Solvent	Stability	Storage Condition	Recommendation
Water / Saline	Very Poor (< 24 hrs)	4°C	Do not store. Prepare fresh daily.[1] The acidic pH of the HCl salt in water accelerates hydrolysis.
Methanol / Ethanol	Poor (< 1 week)	-20°C	Protic solvents can facilitate proton transfer.[1] Use only for immediate processing.
DMSO (Anhydrous)	Moderate (1-3 months)	-80°C	Best choice for stock. Freezing prevents hydrolysis.[1] Use inert gas headspace. [1]

Visualization: Storage Decision Tree



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Caption: Decision logic for optimal storage based on physical state and solvent composition.

Experimental Workflow: Reconstitution & Handling

Protocol: Preparation of Stable Stock Solution

This protocol minimizes moisture introduction and hydrolysis risk.^[1]

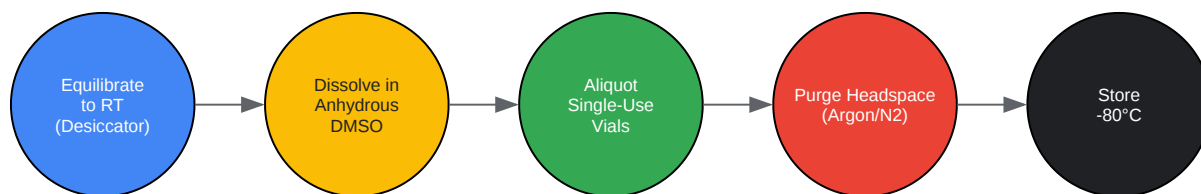
Materials:

- WAY 100635-d11 HCl (Solid)[1]
- Anhydrous DMSO (Grade: $\geq 99.9\%$, Water content $< 0.005\%$)[1]
- Amber glass vials (Silanized preferred)
- Argon or Nitrogen gas stream[1]

Step-by-Step Methodology:

- Equilibration: Remove the product vial from the freezer and allow it to equilibrate to room temperature (approx. 30 mins) inside the desiccator.
 - Why? Opening a cold vial condenses atmospheric moisture onto the hygroscopic salt, ruining the remaining solid.
- Weighing: Rapidly weigh the required amount. Minimize exposure to air.[1]
- Dissolution: Add Anhydrous DMSO to achieve a concentration of 10 mM (approx. 5 mg/mL).
 - Note: Do not use water or buffers for the master stock.[1]
- Aliquoting: Immediately divide the stock into single-use aliquots (e.g., 50 μL) in amber vials.
 - Why? Prevents freeze-thaw cycles.[1] Each cycle introduces condensation and degrades the compound.
- Inert Gas Overlay: Gently blow a stream of Argon/Nitrogen into the headspace of each vial before capping.
- Freezing: Flash freeze (optional) or place directly into -80°C storage.

Visualization: Reconstitution Workflow



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Caption: Workflow for preparing stable stock solutions, emphasizing moisture control.

Analytical Verification & Application Insights

Retention Time Shift (Chromatographic Isotope Effect)

When using WAY 100635-d11 as an internal standard in LC-MS, be aware that the heavy deuterium load (11 atoms) can alter the lipophilicity slightly compared to the non-deuterated parent.^[1]

- Observation: The d11 analog may elute slightly earlier (reversed-phase LC) than the native compound due to the slightly reduced interaction strength of C-D bonds with the stationary phase compared to C-H bonds.
- Validation: Do not rely solely on absolute retention time matching. Use the Mass Transition (MRM) specific to the d11 parent ion.

Purity Check (LC-MS)

Before running a critical assay, verify the integrity of the standard.^[1]

- Target Ion: Monitor the $[M+H]^+$ peak for the d11 species.
- Degradation Marker: Look for the appearance of WAY 100634 (the amine cleavage product). If this peak appears, hydrolysis has occurred, and the concentration of your internal standard is no longer accurate.

References

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